

Application Notes and Protocols: Preparation of CH6953755 Stock Solution in DMSO

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Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

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This document provides a detailed protocol for the preparation of a stock solution of the selective YES1 kinase inhibitor, **CH6953755**, in dimethyl sulfoxide (DMSO). Adherence to this protocol will help ensure the accurate and consistent preparation of this solution for use in various research applications.

CH6953755 is a potent and orally active inhibitor of YES1 kinase, a member of the SRC family of tyrosine kinases.^{[1][2]} It has demonstrated antitumor activity in cancers with YES1 gene amplification.^{[2][3]} Accurate preparation of stock solutions is the first critical step for in vitro and in vivo experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CH6953755** and provides pre-calculated masses required to prepare common stock solution concentrations.

Parameter	Value
Molecular Weight (MW)	552.55 g/mol [1][4]
Solubility in DMSO	≥ 100 mg/mL (180.98 mM)[1][4]
CAS Number	2055918-71-1[1][4]

Desired Stock Concentration	Mass of CH6953755 for 1 mL of DMSO	Mass of CH6953755 for 5 mL of DMSO	Mass of CH6953755 for 10 mL of DMSO
10 mM	5.53 mg	27.65 mg	55.3 mg
50 mM	27.65 mg	138.25 mg	276.5 mg
100 mM	55.3 mg	276.5 mg	553.0 mg

Note: Calculations are based on the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Molecular Weight (g/mol)} * \text{Volume (mL)} / 1000$

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **CH6953755** in DMSO. The same procedure can be followed for other concentrations by adjusting the mass of **CH6953755** as indicated in the table above.

Materials and Equipment:

- **CH6953755** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer

- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation:
 - Equilibrate the **CH6953755** powder to room temperature before opening the vial to prevent condensation.
 - Ensure all glassware and equipment are clean and dry. It is highly recommended to use fresh, newly opened DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.[1][4]
- Weighing:
 - Tare the analytical balance with a clean microcentrifuge tube or vial.
 - Carefully weigh the desired amount of **CH6953755** powder. For a 10 mM stock solution in 1 mL of DMSO, weigh 5.53 mg.
- Dissolution:
 - Add the appropriate volume of DMSO to the tube containing the weighed **CH6953755**. For a 10 mM stock, add 1 mL of DMSO.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If particles are present, sonicate the solution for 5-10 minutes.[5] Gentle warming in a water bath (37°C) can also aid dissolution, but avoid excessive heat.[4]
- Storage:
 - Once the **CH6953755** is completely dissolved, the stock solution is ready for use.

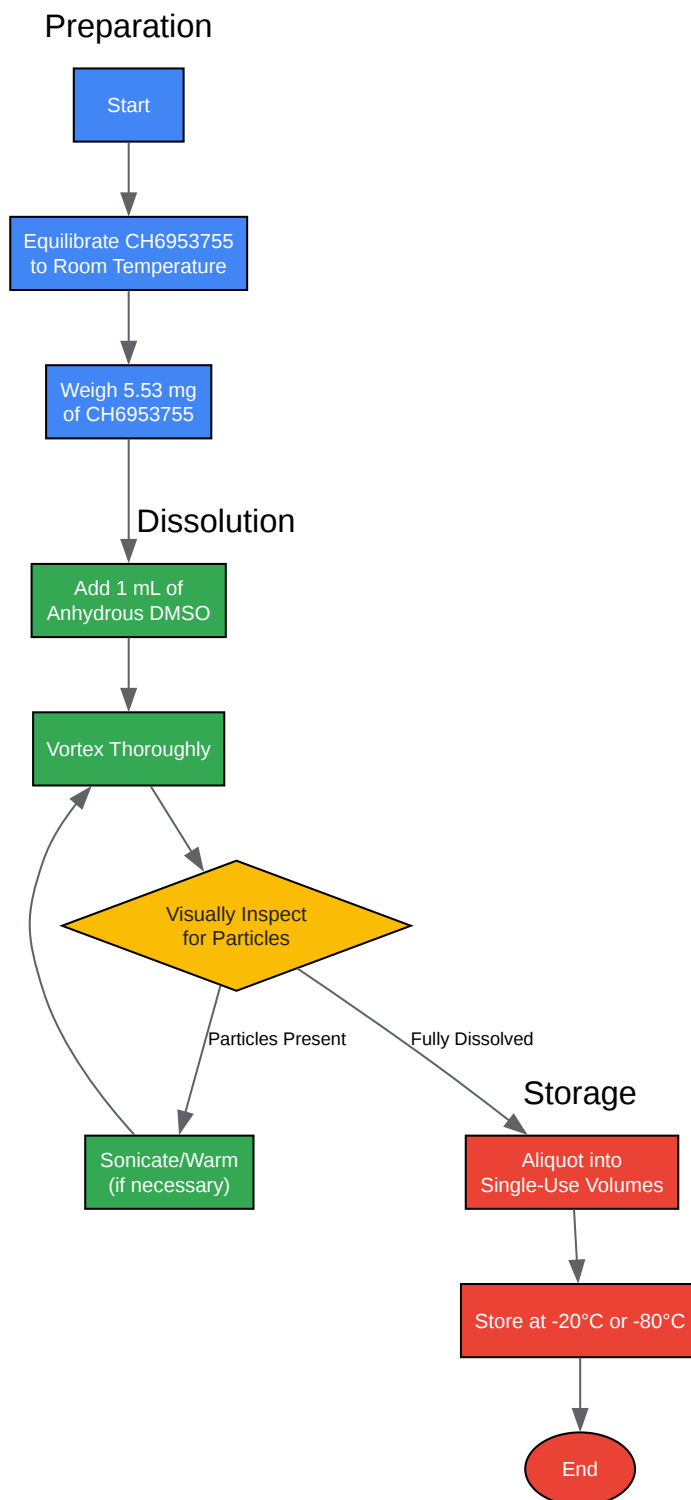
- For storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1]
- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1][4]

Safety Precautions:

- Always handle **CH6953755** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **CH6953755** for detailed safety information.

Visualizations

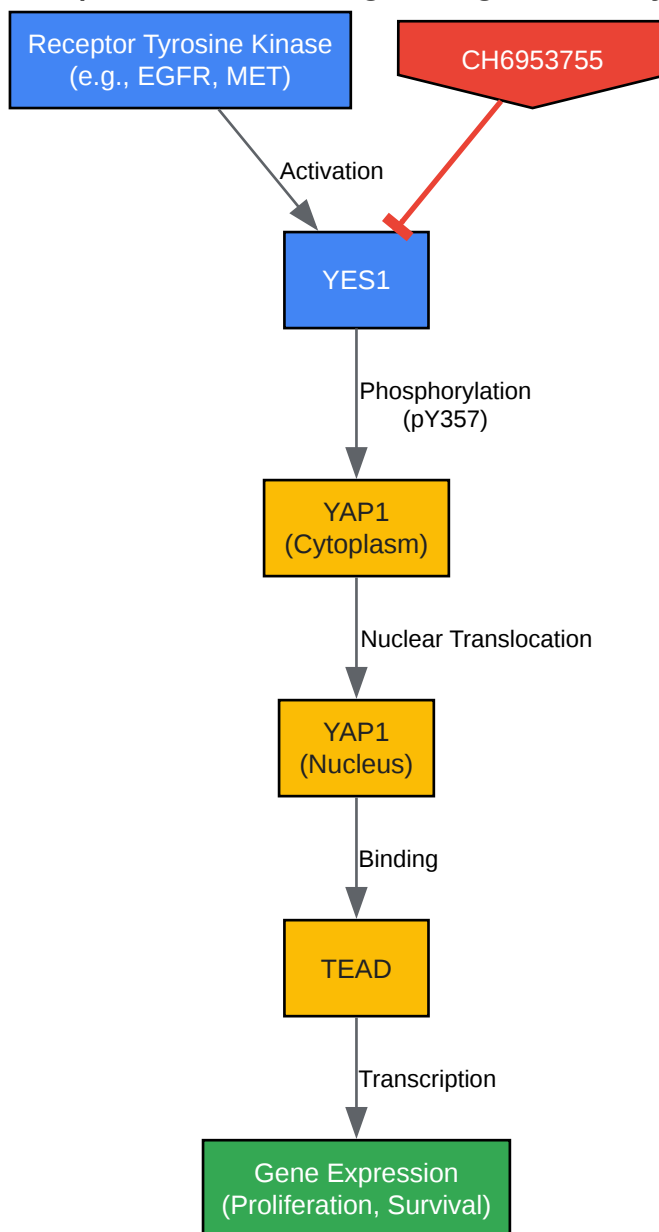
Workflow for CH6953755 Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **CH6953755** stock solution in DMSO.

Simplified YES1 Signaling Pathway



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Caption: Simplified signaling pathway showing the role of YES1 and its inhibition by **CH6953755**.

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